

sodium diacetate application in cosmetic products pH regulation

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Compound Focus: Sodium Diacetate

CAS No.: 126-96-5

Cat. No.: S648176

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Chemical Profile and Functions in Cosmetics

Table 1: Sodium Diacetate Chemical and Functional Profile

Property	Specification	Relevance to Cosmetic Application
IUPAC Name	Sodium diacetate [1]	Chemical identifier
Chemical Formula	$\text{NaH}(\text{C}_2\text{H}_3\text{O}_2)_2$ [2]	Molecular composition
Physical Form	White, crystalline powder [2] [1]	Ensures easy blending into formulations
Odor	Slight acetic acid (vinegar) smell [2]	Impacts fragrance; may require masking
Solubility	Freely soluble in water [3]	Facilitates incorporation into aqueous phases
pH (in solution)	Weakly acidic (approx. 4.5-5.0) [3]	Ideal for skin-compatible pH range
Cosmetic Functions	Buffering agent, Masking agent [1]	Stabilizes pH and masks base odor of formulations

Formulation Guidelines and Protocols

Recommended Usage and Compatibility

Table 2: Formulation Guidelines for Sodium Diacetate

Parameter	Guideline	Rationale
Typical Use Level	0.1% - 0.5% (w/w) [3]	Effective for pH control without impacting product integrity.
Compatible Products	Creams, Lotions, Cleansers, Hair Care [1]	Versatile for various emulsion and solution-based products.
Synergistic Ingredients	Other organic acid salts, Preservatives [3]	May enhance overall preservative efficacy.
Handling & Storage	Store in a cool, dry place in airtight containers [1]	Prevents hygroscopic absorption and loss of acetic acid.

Experimental Protocol: Incorporating Sodium Diacetate in a Skin Cream

This protocol details incorporating **sodium diacetate** into an oil-in-water (O/W) moisturizing cream.

- **Objective:** To stabilize the final product pH within the skin-friendly range of 4.5-5.5 using **sodium diacetate**.

Materials:

- **Sodium diacetate** (food/cosmetic grade) [1]
- Deionized water
- Oil phase components (e.g., emulsifying wax, cetyl alcohol, natural oils)
- pH meter (calibrated with standard buffers at pH 4.0 and 7.0)
- Heated water bath or hot plate with magnetic stirrer
- Analytical balance

Procedure:**• Phase Preparation:**

- Weigh the aqueous and oil phase components separately.
- In the main aqueous vessel, dissolve the required amount of **sodium diacetate** (e.g., 0.3% of total batch weight) in about 80% of the total deionized water. Heat the aqueous phase to 70-75°C with continuous stirring.
- Simultaneously, heat the oil phase to the same temperature (70-75°C).

• Emulsification:

- Slowly add the oil phase to the aqueous phase under high-shear mixing. Continue mixing for 10-15 minutes to form a uniform emulsion.

• Cooling and pH Adjustment:

- Begin cooling the emulsion to 40-45°C while switching to moderate-speed stirring.
- Once the temperature is stable, measure the pH of the batch.
- *If the pH is above the target range*, prepare a 10% (w/w) solution of **sodium diacetate** in warm deionized water. Slowly add this solution dropwise to the batch, with continuous stirring, until the target pH of 5.0 ± 0.2 is reached. Record the final concentration used.

• Final Steps:

- Continue cooling the formulation to 30°C. Add any heat-sensitive ingredients (e.g., fragrances, essential oils) at this stage.
- Perform a final pH measurement and record the value.
- Transfer the product for packaging.

Quality Control and Analytical Methods

Rigorous quality control is essential for ensuring the safety and efficacy of **sodium diacetate** in cosmetic products.

Table 3: Key Quality Control Tests and Methods

Test Parameter	Standard Method	Target Specification
Identification (ID)	FTIR Spectroscopy	Spectrum matches reference standard [2]
Assay (Purity)	Titration or HPLC	Not less than 98.0% [1]
pH (1% Solution)	Potentiometric	4.5 - 5.0 [3]
Water Content	Karl Fischer Titration	≤ 2.0% (to prevent caking)
Heavy Metals	ICP-MS / USP	< 10 ppm total

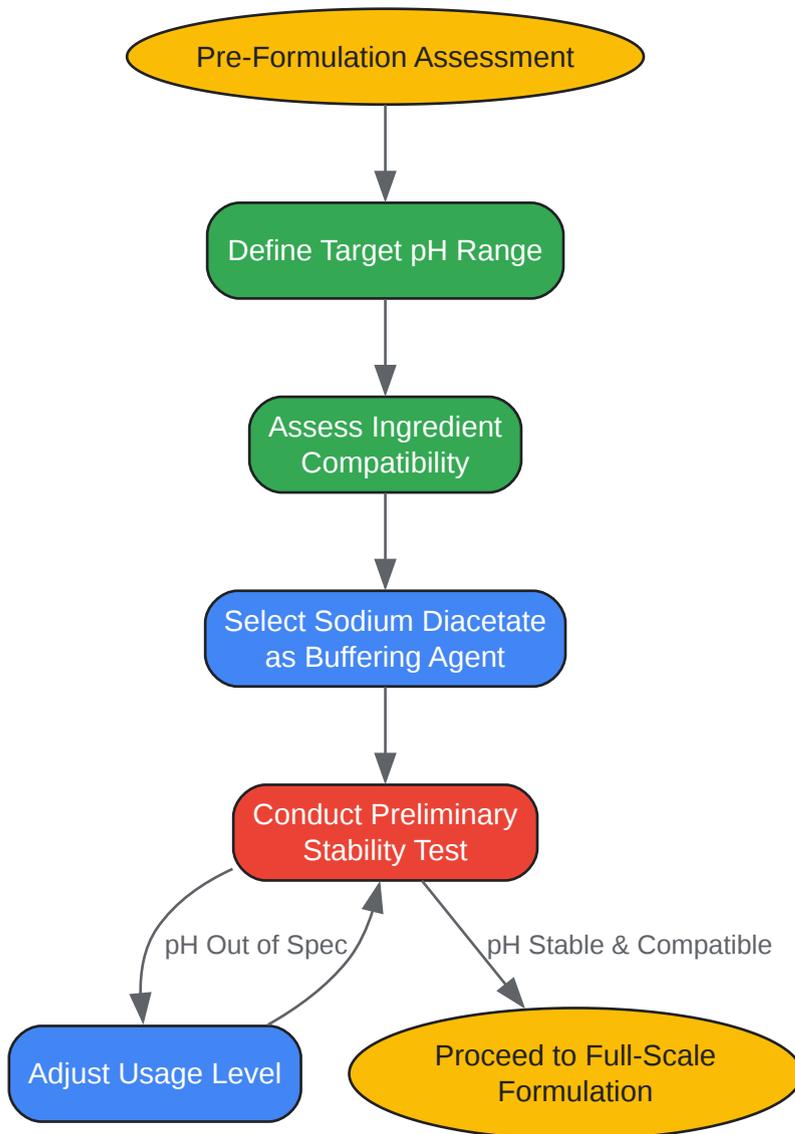
Safety and Regulatory Status

Sodium diacetate is generally recognized as safe (GRAS) for use in food by the U.S. FDA and is approved as a food additive in the European Union (E262) [3] [1]. Its safety in cosmetics is supported by this regulatory history, as it is metabolized naturally by the body without accumulation [3].

- **Primary Hazard:** It is classified as an **eye irritant** [2]. Personal protective equipment (PPE) including safety glasses and gloves must be worn during handling.
- **Industrial Hygiene:** Use in a well-ventilated area to avoid inhalation of powder, which can cause respiratory irritation [2].

Conceptual Workflow for Pre-Formulation Assessment

The following diagram illustrates the logical decision process for evaluating **sodium diacetate** in a new cosmetic formulation.



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Key Conclusions for Cosmetic Application

Sodium diacetate is an effective multi-functional agent for cosmetic scientists. Its primary role is as a **buffering agent** to maintain formulations in the mildly acidic pH range ideal for skin health. A secondary function is as a **masking agent** to neutralize unpleasant base odors of other raw materials [1]. Its safety profile, solubility, and solid form make it a practical and efficient choice for modern cosmetic and personal care products.

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References

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